

An In-depth Technical Guide to Phloxine B: Chemical Properties, Structure, and Applications

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Compound of Interest

Compound Name: Red 27

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Abstract

Phloxine B, also known as Acid Red 92 or D&C Red No. 28, is a synthetic xanthene dye with a vibrant red color.^{[1][2]} It is a derivative of fluorescein, characterized by the presence of four bromine atoms on the xanthene ring and four chlorine atoms on the carboxyphenyl ring.^{[1][3]} This technical guide provides a comprehensive overview of the chemical structure, formula, and physicochemical properties of Phloxine B. It details its spectral characteristics, solubility, and key applications in scientific research, including its use as a biological stain, viability dye, and antimicrobial agent.^[1] Detailed protocols for common experimental procedures are also provided for researchers, scientists, and professionals in drug development.

Chemical Identity and Physicochemical Properties

Phloxine B is an organic sodium salt with a complex, halogenated structure that contributes to its vivid color and utility in various applications.^{[2][4]} It is typically supplied as a red to brown crystalline solid.^{[1][5]}

Chemical and Physical Data Summary

The key quantitative data for Phloxine B are summarized in the tables below for easy reference and comparison.

Table 1: Chemical Identifiers and Molecular Properties of Phloxine B

Parameter	Value	Reference
IUPAC Name	Disodium 2',4',5',7'-tetrabromo-4,5,6,7-tetrachloro-3-oxo-3H-spiro[[4]benzofuran-1,9'-xanthene]-3',6'-bis(olate)	[1]
Synonyms	Acid Red 92, C.I. 45410, D&C Red No. 28, Cyanosine	[1][6][7]
CAS Number	18472-87-2	[1][2][4]
Molecular Formula	C ₂₀ H ₂ Br ₄ Cl ₄ Na ₂ O ₅	[1][4][6]
Molecular Weight	829.63 g/mol	[1][6]
Appearance	Red to brown powder	[1][3]

Table 2: Spectroscopic and Solubility Properties of Phloxine B

Parameter	Value	Reference
Absorption Maximum (λ _{max})	~540-551 nm	[1][5][8]
Emission Maximum	~564 nm	[1][3]
Molar Absorptivity (ε)	83,000 L·mol ⁻¹ ·cm ⁻¹ at 550 nm in ethanol	[9]
Solubility in Water	Soluble	[1][2][3]
Solubility in PBS (pH 7.2)	~10 mg/mL	[5][10]
Solubility in Ethanol	~2 mg/mL	[5][10]
Solubility in DMSO	~30 mg/mL	[5][10]
Solubility in DMF	~30 mg/mL	[5][10]

Chemical Structure

Phloxine B's structure is derived from fluorescein, with significant halogenation. It consists of a xanthene core substituted with four bromine atoms and a spiro-linked tetrachlorinated carboxyphenyl ring. This extensive halogenation is responsible for its distinct spectral properties and its efficacy as a photosensitizer.[1]

Caption: Chemical structure of Phloxine B ($C_{20}H_2Br_4Cl_4Na_2O_5$).

Experimental Protocols and Applications

Phloxine B is a versatile dye used in various scientific applications, from histology to microbiology. Its utility stems from its strong staining capabilities and its photodynamic properties.

Staining Protocol: Hematoxylin-Phloxine-Saffron (HPS)

HPS staining is a histological method used to highlight cytoplasm and connective tissue. Phloxine B serves as the counterstain to hematoxylin.

Methodology:

- Deparaffinization and Rehydration:
 - Immerse slides in Xylene (2 changes, 5 minutes each).
 - Transfer to 100% Ethanol (2 changes, 3 minutes each).
 - Transfer to 95% Ethanol (2 minutes).
 - Transfer to 70% Ethanol (2 minutes).
 - Rinse in distilled water.
- Nuclear Staining:
 - Immerse in Mayer's Hematoxylin for 5-10 minutes.
 - Rinse in running tap water for 5 minutes.
 - "Blue" the sections in Scott's Tap Water Substitute for 1-2 minutes.

- Rinse in running tap water for 5 minutes.
- Cytoplasmic Staining:
 - Immerse in 0.5% aqueous Phloxine B solution for 1-3 minutes.
 - Rinse briefly in tap water.
- Differentiation and Saffron Staining:
 - Dehydrate through 95% ethanol and absolute ethanol (1 minute each).
 - Immerse in Saffron solution for 5-10 minutes.
 - Rinse quickly in absolute ethanol.
- Clearing and Mounting:
 - Clear in Xylene (2 changes, 3 minutes each).
 - Mount with a permanent mounting medium.

Expected Results:

- Nuclei: Blue/Purple
- Cytoplasm, Muscle: Shades of Red/Pink
- Collagen: Yellow/Orange

Cell Viability Assay Protocol (Yeast)

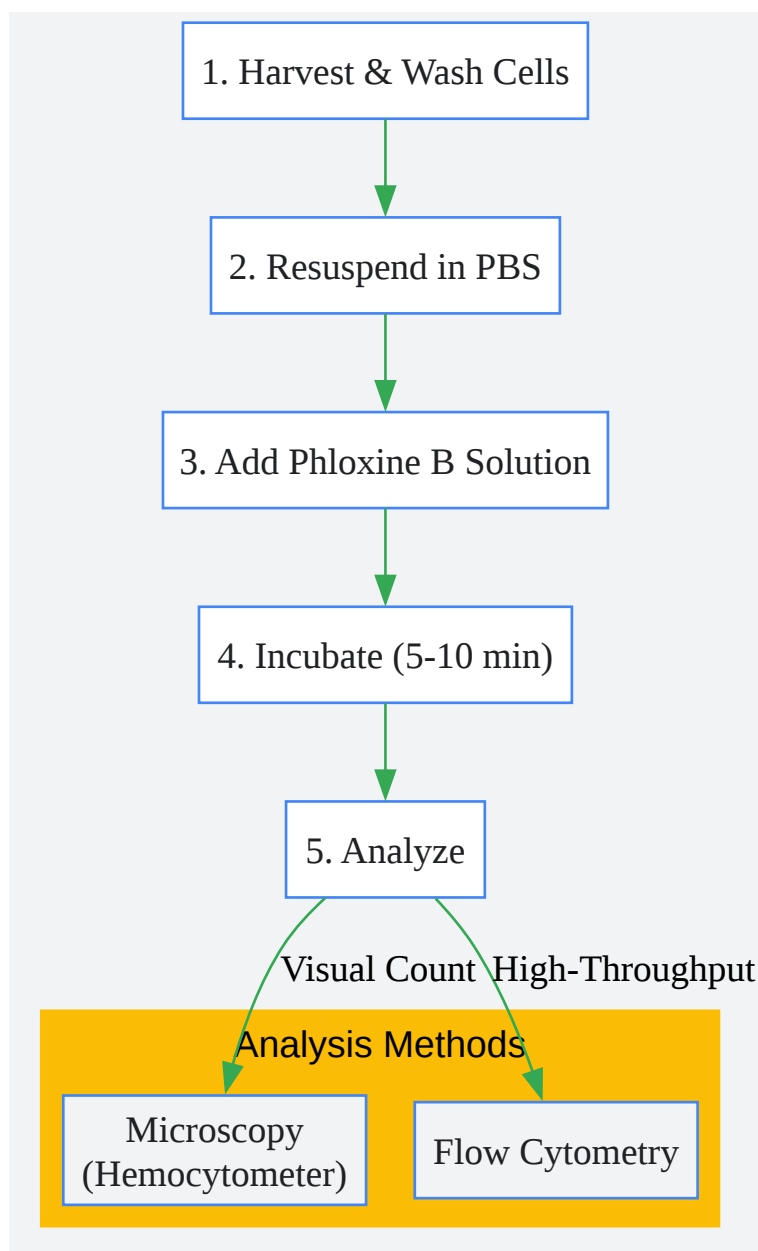
Phloxine B can be used as a viability dye because it is excluded by live cells with intact membranes but penetrates and stains dead cells.^[1]

Methodology:

- Prepare Staining Solution: Prepare a 10 µg/mL solution of Phloxine B in a suitable buffer (e.g., PBS).

- Cell Preparation: Harvest yeast cells from culture and wash once with PBS. Resuspend the cell pellet in PBS to a concentration of approximately 1×10^6 cells/mL.
- Staining: Add an equal volume of the Phloxine B staining solution to the cell suspension. Incubate at room temperature for 5-10 minutes in the dark.
- Analysis:
 - Microscopy: Place a small aliquot on a hemocytometer. Count the total number of cells and the number of red-stained (dead) cells using a fluorescence microscope.
 - Flow Cytometry: Analyze the stained cell suspension using a flow cytometer. Live cells will show low fluorescence, while dead cells will exhibit a strong red fluorescent signal.

Workflow Diagram:



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Caption: Workflow for cell viability assessment using Phloxine B.

Antimicrobial Activity

Phloxine B exhibits antimicrobial properties, particularly against Gram-positive bacteria like methicillin-resistant *Staphylococcus aureus* (MRSA).[5] Its mechanism involves photodynamic action, where upon exposure to light, it generates reactive oxygen species that cause oxidative damage to bacterial cells.[3] Minimum inhibitory concentrations (MIC) can be as low as 25 μM .

[1]

Safety and Handling

Phloxine B should be handled with care in a laboratory setting. It is considered an eye irritant. [11] Standard personal protective equipment (PPE), including safety glasses, gloves, and a lab coat, should be worn. [12][13] Avoid inhalation of the powder and direct contact with skin and eyes. [11][12] Store the compound in a tightly closed container in a dry, well-ventilated area. [14] For humans, the FDA has deemed Phloxine B safe up to a daily dosage of 1.25 mg/kg for specific applications. [1]

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References

- 1. Phloxine - Wikipedia [en.wikipedia.org]
- 2. CAS 18472-87-2: Phloxine B | CymitQuimica [cymitquimica.com]
- 3. hridhanchem.com [hridhanchem.com]
- 4. Phloxine B | C₂₀H₂Br₄Cl₄Na₂O₅ | CID 6097185 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. cdn.caymanchem.com [cdn.caymanchem.com]
- 6. scbt.com [scbt.com]
- 7. caymanchem.com [caymanchem.com]
- 8. Absorption [Phloxine B] | AAT Bioquest [aatbio.com]
- 9. PhotochemCAD | Phloxine B [photochemcad.com]
- 10. Phloxine B | CAS 18472-87-2 | Cayman Chemical | Biomol.com [biomol.com]
- 11. cdn.caymanchem.com [cdn.caymanchem.com]
- 12. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 13. cdhfinechemical.com [cdhfinechemical.com]
- 14. eki-chem.com [eki-chem.com]
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